Technical Guide: Spectroscopic Characterization of N-(Diphenylmethyl)cyclopropanamine

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Compound of Interest

Compound Name:	*N-(Diphenylmethyl)cyclopropanamine*
CAS No.:	*872677-43-5*
Cat. No.:	*B2731082*

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Executive Summary

N-(Diphenylmethyl)cyclopropanamine (CAS: 10336-12-6), often referred to as N-benzhydrylcyclopropanamine, represents a critical pharmacophore in medicinal chemistry, bridging the structural rigidity of the cyclopropyl group with the lipophilic bulk of the diphenylmethyl (benzhydryl) moiety. This scaffold is frequently encountered in the development of calcium channel blockers, anti-arrhythmic agents, and psychotropic compounds.

This technical guide provides a definitive reference for the spectroscopic identification of this compound. It synthesizes nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) data, grounded in mechanistic fragmentation and chemical shift theory.

Synthesis & Origin Analysis

To understand the impurity profile and spectral nuances, one must acknowledge the standard synthetic route. The most robust protocol involves the nucleophilic substitution of benzhydryl

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halides with cyclopropylamine.

Synthetic Pathway (DOT Visualization)

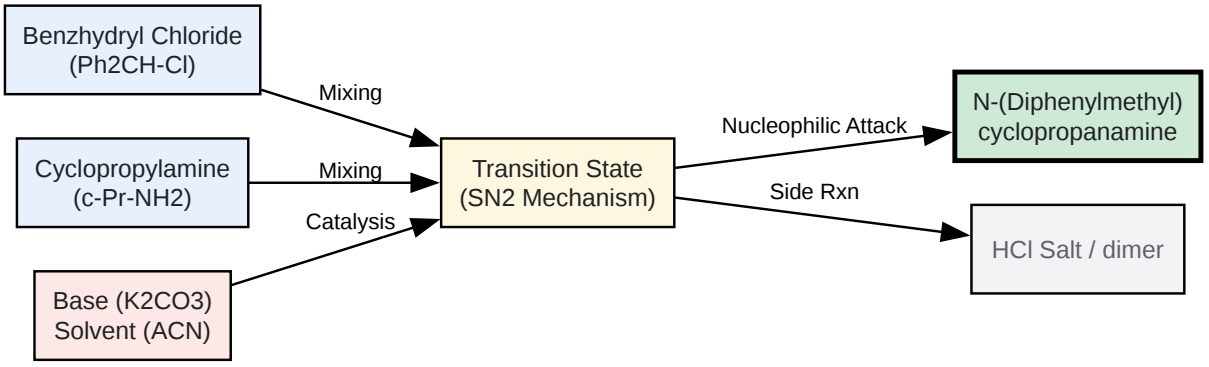

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Figure 1: Nucleophilic substitution pathway for the synthesis of **N-(Diphenylmethyl)cyclopropanamine**.

Spectroscopic Data Specifications

Nuclear Magnetic Resonance (NMR)

The NMR signature of this molecule is distinct due to the high-field cyclopropyl protons and the significant deshielding of the methine proton by the two phenyl rings and the nitrogen atom.

Solvent: Chloroform-d (

) Reference: TMS (0.00 ppm)

Table 1:

H NMR Assignment (400 MHz)

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Cyclopropyl	0.35 – 0.48	Multiplet	4H	-	High-field shielding characteristic of cyclopropane ring current.
NH	1.85	Broad Singlet	1H	-	Exchangeable proton; shift varies with concentration /moisture.
Cyclopropyl CH	2.15	Multiplet	1H		Methine proton on the ring; deshielded by Nitrogen.
Benzhydryl CH	5.05	Singlet	1H	-	Strongly deshielded by two phenyl rings and the amine nitrogen.
Aromatic	7.18 – 7.25	Multiplet	2H	-	Para-protons.
Aromatic	7.28 – 7.35	Multiplet	4H	-	Meta-protons.
Aromatic	7.38 – 7.45	Multiplet	4H	-	Ortho-protons.

Table 2:

C NMR Assignment (100 MHz)

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Carbon Type	Shift (, ppm)	Assignment Note
Cyclopropyl	6.5	Symmetrical carbons; highly shielded.
Cyclopropyl CH	30.2	Alpha-carbon to nitrogen.
Benzhydryl CH	63.8	Central methine; diagnostic peak.
Aromatic (Para)	126.9	-
Aromatic (Ortho)	127.4	-
Aromatic (Meta)	128.5	-
Aromatic (Ipso)	144.1	Quaternary carbon attached to the methine.

Mass Spectrometry (MS)

The mass spectrum is dominated by the stability of the benzhydryl cation. The fragmentation pattern is a reliable "fingerprint" for structural validation.

Ionization Mode: Electron Impact (EI, 70 eV) or ESI+ Molecular Formula:

Exact Mass: 223.1361

Fragmentation Pathway Analysis

The primary cleavage occurs at the

bond adjacent to the benzhydryl group. The resonance stabilization of the diphenylmethyl cation makes this the base peak in almost all hard-ionization experiments.

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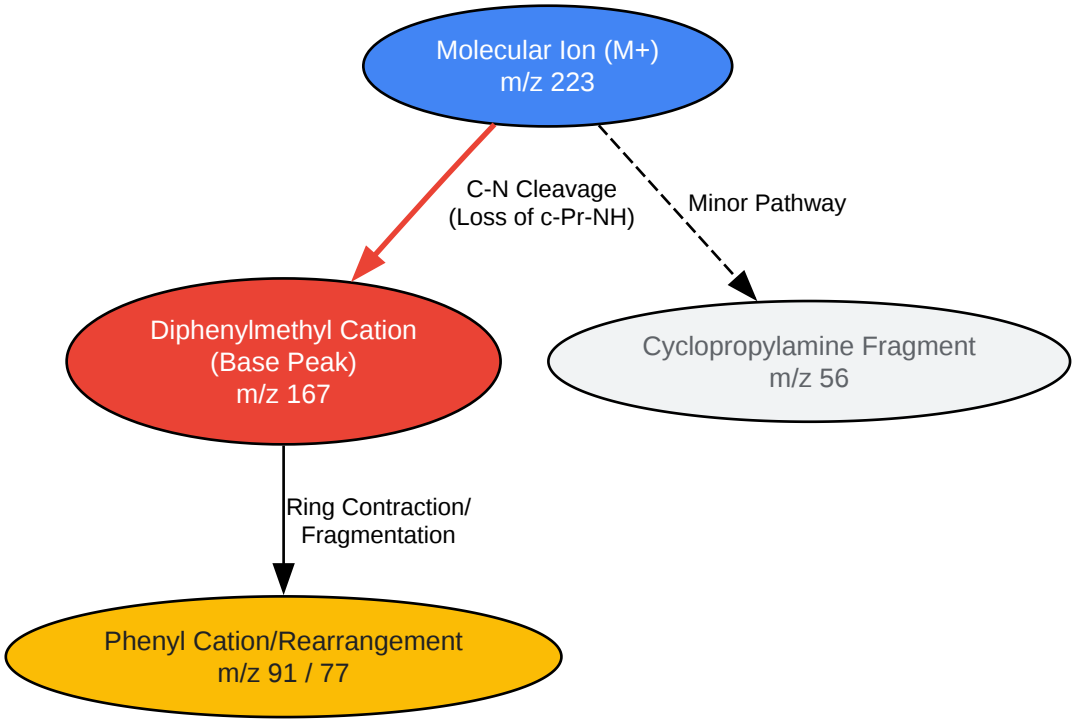

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Figure 2: EI-MS Fragmentation pathway. The m/z 167 peak is diagnostic.

Key Diagnostic Ions:

- 223 (

  ): Molecular ion (typically weak intensity in EI).
- 167 (Base Peak, 100%):

  . This is the diphenylmethyl cation. Its dominance confirms the benzhydryl moiety.
- 165: Fluorenyl cation (often formed from the 167 fragment via loss of

).
- 91: Tropylium ion (

  ), characteristic of alkyl-benzenes.
- 77: Phenyl cation (

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).

Infrared Spectroscopy (FT-IR)

IR analysis is useful for confirming the secondary amine and the specific hybridization of the C-H bonds.

Sampling Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

Wavenumber ( )	Intensity	Functional Group Assignment
3300 – 3350	Weak/Medium	N-H Stretch: Secondary amine. Often sharp but weak.
3020 – 3080	Medium	C-H Stretch (Aromatic): Multiple bands.
2980 – 3010	Medium	C-H Stretch (Cyclopropyl): The strained ring C-H bonds absorb at higher frequencies than typical alkanes ( ).
2850 – 2950	Medium	C-H Stretch (Aliphatic): Methine C-H.
1600, 1495, 1450	Strong	C=C Ring Stretch: Characteristic "breathing" modes of the benzene rings.
740, 700	Very Strong	C-H Out-of-Plane Bending: Monosubstituted benzene (5 adjacent H). The presence of two bands here is diagnostic for the phenyl groups.

Experimental Protocols for Validation

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Sample Preparation for NMR

To ensure the shifts match the reference data above, follow this specific preparation protocol to minimize concentration-dependent shifts (especially for the N-H proton).

- Drying: Ensure the sample is dried under high vacuum (<1 mbar) for 4 hours to remove trace solvent (EtOAc or DCM) which can obscure cyclopropyl signals.
- Solvent: Use

  (99.8% D) with 0.03% v/v TMS.
- Concentration: Dissolve 5–10 mg of sample in 0.6 mL of solvent.
  - Note: Higher concentrations (>20 mg) may cause the N-H peak (1.85 ppm) to shift downfield due to hydrogen bonding.
- Filtration: Filter through a cotton plug in a glass pipette to remove inorganic salts (

  residues) which can broaden line shapes.

GC-MS Method Parameters

For purity assessment and mass confirmation:

- Column: HP-5MS or equivalent (30m x 0.25mm, 0.25µm film).
- Carrier Gas: Helium @ 1.0 mL/min.
- Inlet Temp: 250°C.
- Oven Program: 60°C (hold 1 min)

  20°C/min

  300°C (hold 5 min).
- Retention Time: Expect elution around 12–14 minutes depending on exact ramp rate (high boiling point due to aromatic rings).

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